

# physicochemical properties of 1-(1-Chloroethyl)-4-isobutylbenzene

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## Compound of Interest

Compound Name: 1-(1-Chloroethyl)-4-isobutylbenzene

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An In-depth Technical Guide to the Physicochemical Properties of **1-(1-Chloroethyl)-4-isobutylbenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1-(1-Chloroethyl)-4-isobutylbenzene**, a key intermediate in the synthesis of various pharmaceutical compounds, most notably Ibuprofen. This document details the compound's fundamental chemical and physical characteristics, outlines standard experimental methodologies for their determination, and illustrates its role in a significant synthetic pathway.

## Core Physicochemical Data

**1-(1-Chloroethyl)-4-isobutylbenzene**, with the CAS number 62049-65-4, is an aromatic organic compound. Its structural features, including the isobutyl group and the chloroethyl substituent on the benzene ring, dictate its physical properties and chemical reactivity. The following table summarizes its key physicochemical data.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>17</sub> Cl[1][2][3][4]
Molecular Weight	196.72 g/mol [4][5]
Melting Point	59-60 °C[1][4][6][7]
Boiling Point	260.1 °C at 760 mmHg[1][2][6][7]
Density	0.98 g/cm <sup>3</sup> [1][2][3][7]
Flash Point	103.6 °C[1][2][3][7]
Vapor Pressure	0.0202 mmHg at 25°C[1][2]
Refractive Index	1.504[1][2][7]
LogP (Octanol-Water Partition Coefficient)	4.18[5][7]
EINECS Number	263-391-9[1][2][4]

## General Experimental Protocols

While specific experimental reports for determining the physicochemical properties of **1-(1-Chloroethyl)-4-isobutylbenzene** are not detailed in publicly available literature, the following are standard, widely accepted methodologies for obtaining such data.

### 2.1 Determination of Melting Point

- Methodology: Differential Scanning Calorimetry (DSC) or the capillary method are standard.
- Protocol (Capillary Method):
  - A small, dry sample of the crystalline compound is packed into a thin-walled capillary tube.
  - The capillary tube is placed in a melting point apparatus (e.g., a Thiele tube or a digital melting point device) alongside a calibrated thermometer.
  - The apparatus is heated slowly and steadily (1-2 °C per minute) as the melting range approaches.

- The melting range is recorded from the temperature at which the first liquid droplet appears to the temperature at which the entire sample becomes a clear liquid.

## 2.2 Determination of Boiling Point

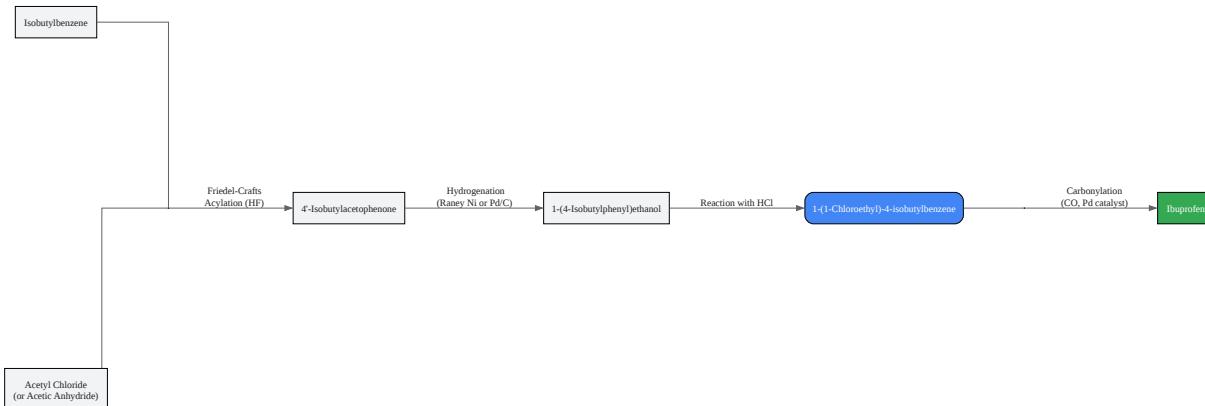
- Methodology: Distillation method under atmospheric pressure.
- Protocol:
  - The compound is placed in a distillation flask with boiling chips.
  - A condenser and a thermometer are fitted to the flask. The thermometer bulb should be positioned just below the side arm of the flask to ensure it accurately measures the temperature of the vapor.
  - The flask is heated gently.
  - The boiling point is recorded as the temperature at which the vapor and liquid phases are in equilibrium, observed as a stable temperature reading during distillation. For a pressure of 760 mmHg, this is the normal boiling point.

## 2.3 Determination of Density

- Methodology: Use of a pycnometer or a digital density meter.
- Protocol (Pycnometer):
  - The weight of a clean, dry pycnometer (a flask with a specific volume) is recorded.
  - The pycnometer is filled with the sample (in its liquid state, i.e., above its melting point) and weighed.
  - The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) at the same temperature and weighed.
  - The density of the sample is calculated using the weights and the known density of the reference substance.

## Role in Synthesis: The BHC Ibuprofen Process

**1-(1-Chloroethyl)-4-isobutylbenzene** is a critical intermediate in the BHC (Boots Hoechst Celanese) synthesis of Ibuprofen, a widely used nonsteroidal anti-inflammatory drug (NSAID). [8] This pathway is noted for its high atom economy. The diagram below illustrates the key transformation involving this intermediate.



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Caption: Synthesis of Ibuprofen via the BHC process highlighting the key intermediate.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)